

Barium Iodide Dihydrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Barium iodide dihydrate*

Cat. No.: B1341596

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CAS Number: 7787-33-9

Chemical Formula: $\text{BaI}_2 \cdot 2\text{H}_2\text{O}$

This technical guide provides an in-depth overview of **Barium Iodide Dihydrate**, a compound with significant applications in research and development. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and applications.

Physicochemical Properties

Barium iodide dihydrate is a white to off-white crystalline solid or powder.^[1] It is odorless and has a neutral pH of 7 in an aqueous solution.^[1] This compound is known to be stable but sensitive to air and light, as well as being hygroscopic. It is incompatible with strong oxidizing agents. The key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Weight	427.167 g/mol [1]
Appearance	White to off-white crystalline solid/powder [1] [2]
Density	4.916 g/cm ³ [1]
pH	7 (neutral) [1]
Solubility in Water	166.7 g/100 mL (at 0°C) [1]
Solubility in Alcohol	Readily soluble [1]
Thermal Behavior	Loses first water molecule at 98.9°C [1]
	Loses second water molecule at 539°C [1]
	Decomposes at 740°C [1]

Synthesis of Barium Iodide Dihydrate

Barium iodide dihydrate can be synthesized through several methods. The following sections detail the experimental protocols for its preparation.

Synthesis from Iodine and Iron Powder

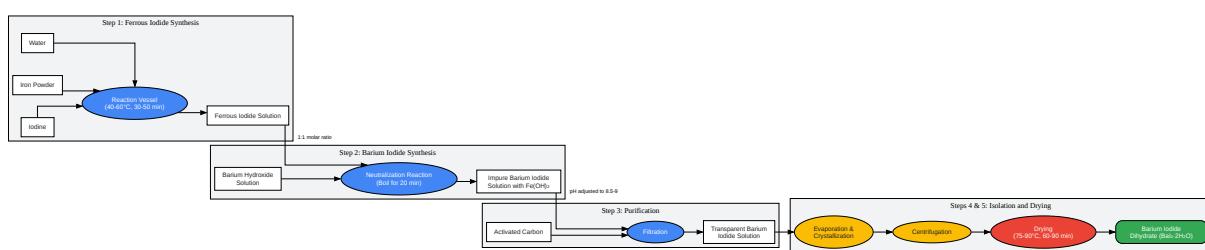
A common method for producing high-purity **barium iodide dihydrate** involves a multi-step process starting with iodine and iron powder.

Experimental Protocol:

- Preparation of Ferrous Iodide: In a suitable reaction vessel, combine iodine and iron powder. For every 1.0 mole of iodine, use 1.2-1.5 moles of iron powder. The reaction is carried out in water, with the weight of the water being 2-3 times the weight of the iodine. The mixture is stirred at 60-100 rpm and maintained at a temperature of 40-60°C for 30-50 minutes. The reaction is monitored until the concentrations of free iodine and iodate (IO_3^-) are within acceptable limits, yielding a solution of ferrous iodide.
- Synthesis of Barium Iodide: The prepared ferrous iodide solution is then added to a solution of barium hydroxide under constant stirring. The molar ratio of ferrous iodide to barium

hydroxide should be 1:1. This neutralization reaction results in the formation of iron(II) hydroxide precipitate and a solution of barium iodide.

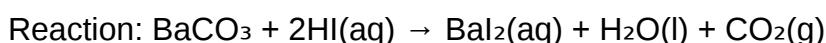
- **Purification and Crystallization:** The reaction mixture is boiled for 20 minutes. The pH of the solution is then adjusted to 8.5-9 using additional barium hydroxide. Following this, activated carbon, equivalent to 2-5% of the initial weight of iodine, is added to the solution to adsorb and remove the Fe(OH)_2 precipitate and other impurities. The solution is then filtered to obtain a clear barium iodide solution.
- **Isolation of Barium Iodide Dihydrate:** The transparent barium iodide solution is concentrated by evaporation at room temperature and atmospheric pressure until crystals of barium iodide begin to precipitate. The crystals are then collected by centrifugation and dehydrated.
- **Drying:** The final product is dried at a temperature of 75-90°C for 60-90 minutes to yield **barium iodide dihydrate** with a purity of $\geq 99\%$.

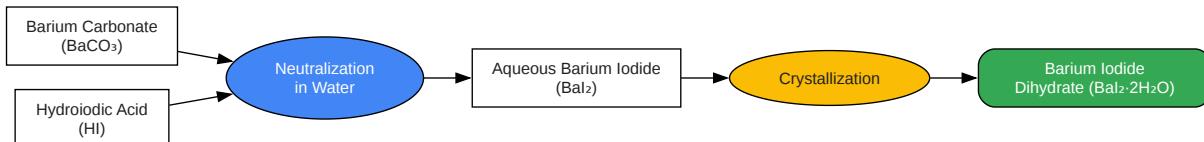
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Workflow for the synthesis of **Barium Iodide Dihydrate**.

Neutralization Reaction

Barium iodide dihydrate can also be prepared by the neutralization of barium carbonate with hydroiodic acid in an aqueous solution.[3][4] The product crystallizes out of the solution as the dihydrate.[3][4]



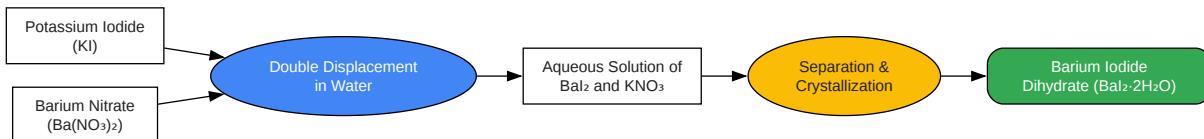
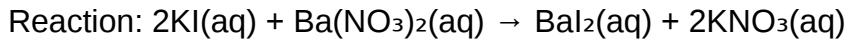


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Synthesis of **Barium Iodide Dihydrate** via neutralization.

Double Displacement Reaction

Another method of synthesis is a double displacement reaction between potassium iodide and barium nitrate in an aqueous solution. The barium iodide formed in the solution crystallizes as the dihydrate.

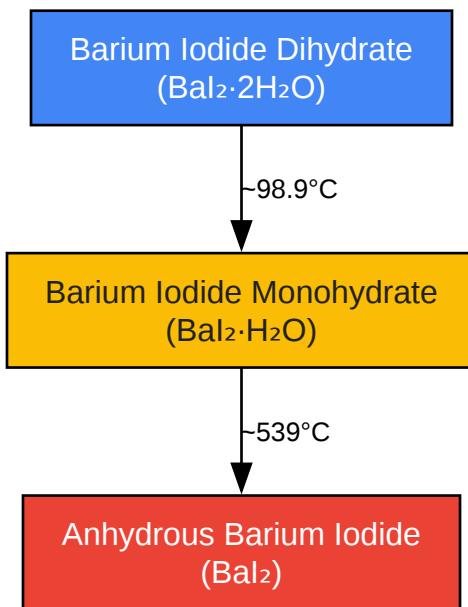


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Synthesis via double displacement reaction.

Dehydration

Barium iodide dihydrate undergoes a stepwise dehydration upon heating.^[1] It first loses one water molecule to form the monohydrate, and upon further heating, it loses the second water molecule to become anhydrous barium iodide.^[1]



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Dehydration of **Barium Iodide Dihydrate**.

Applications in Research and Development

Barium iodide dihydrate is a versatile compound with several applications in scientific research and various industries.

- Precursor in Chemical Synthesis: It serves as a crucial starting material for the synthesis of other iodide compounds and organobarium compounds.[5][6][7]
- Analytical Chemistry: Due to its high solubility, it is used as a reagent in analytical procedures, particularly for the detection and quantification of iodide and other halide ions.[5]
- Materials Science: **Barium iodide dihydrate** is utilized in the production of specialty glasses and ceramics, where it can enhance their optical and mechanical properties.[5] It is also employed in the manufacturing of certain types of semiconductors and photoconductive materials.[5]
- Medical Imaging: The compound has applications as a contrast agent in medical imaging techniques such as X-rays and CT scans, aiding in better diagnosis.[5]

- Other Industrial Uses: It plays a role in the development of phosphors for fluorescent lamps.
[\[5\]](#)

Safety and Handling

Barium iodide dihydrate is classified as acutely toxic if swallowed or inhaled.[\[8\]](#) Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be worn when handling this chemical.[\[9\]](#)[\[10\]](#) It should be handled in a well-ventilated area, such as a fume hood, to avoid the formation and inhalation of dust.[\[9\]](#)[\[10\]](#)[\[11\]](#) The compound is hygroscopic and sensitive to air and light, so it should be stored in a tightly sealed container in a cool, dry place.[\[2\]](#)[\[11\]](#)[\[12\]](#) In case of accidental exposure, it is crucial to seek medical attention.[\[8\]](#)[\[10\]](#)[\[11\]](#) For detailed safety information, refer to the Safety Data Sheet (SDS).[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

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